

Didodecyl disulfide CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Didodecyl disulfide*

Cat. No.: *B1215152*

[Get Quote](#)

An In-depth Technical Guide to Didodecyl Disulfide

CAS Number: 2757-37-1

This technical guide provides a comprehensive overview of **didodecyl disulfide**, also known as dilauryl disulfide, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and a visual representation of the synthesis workflow.

Physicochemical Properties of Didodecyl Disulfide

Didodecyl disulfide is an organic sulfur compound with two dodecyl groups linked by a disulfide bond.^[1] Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C24H50S2	[1][2][3]
Molecular Weight	402.78 g/mol	[1][2][3]
Melting Point	33-35 °C	[4]
Boiling Point	480.8 °C at 760 mmHg	[2]
Density	0.889 g/cm ³	[2]
Flash Point	216.1 °C	[2]
Vapor Pressure	6.16E-09 mmHg at 25 °C	[2]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	

Safety Data Sheet Overview

While a complete safety data sheet with quantitative toxicological data such as LD50 and LC50 values for **didodecyl disulfide** (CAS 2757-37-1) is not readily available in the public domain, GHS hazard information for a related compound, di-tert-dodecyl disulfide, suggests potential hazards.

GHS Hazard Information (for di-tert-dodecyl disulfide)

Hazard Statement	Classification
H305	May be harmful if swallowed and enters airways
H316	Causes mild skin irritation
H320	Causes eye irritation
H413	May cause long lasting harmful effects to aquatic life

It is important to note that this information is for a structurally similar compound and should be used with caution for **didodecyl disulfide**. A comprehensive risk assessment should be

conducted based on a complete SDS for the specific compound being used.

Experimental Protocol: Synthesis of Didodecyl Disulfide

A common method for the synthesis of symmetrical disulfides like **didodecyl disulfide** is the oxidation of the corresponding thiol. The following protocol is adapted from a documented procedure for the oxidation of 1-dodecanethiol.^[4]

Objective: To synthesize **didodecyl disulfide** by the oxidation of 1-dodecanethiol.

Materials:

- 1-Dodecanethiol
- Dimethyl sulfoxide (DMSO)
- Hydrochloric acid (37%)
- Iodine
- Acetone
- Magnetic stirrer
- Heating bath
- Filtration apparatus
- Recrystallization apparatus

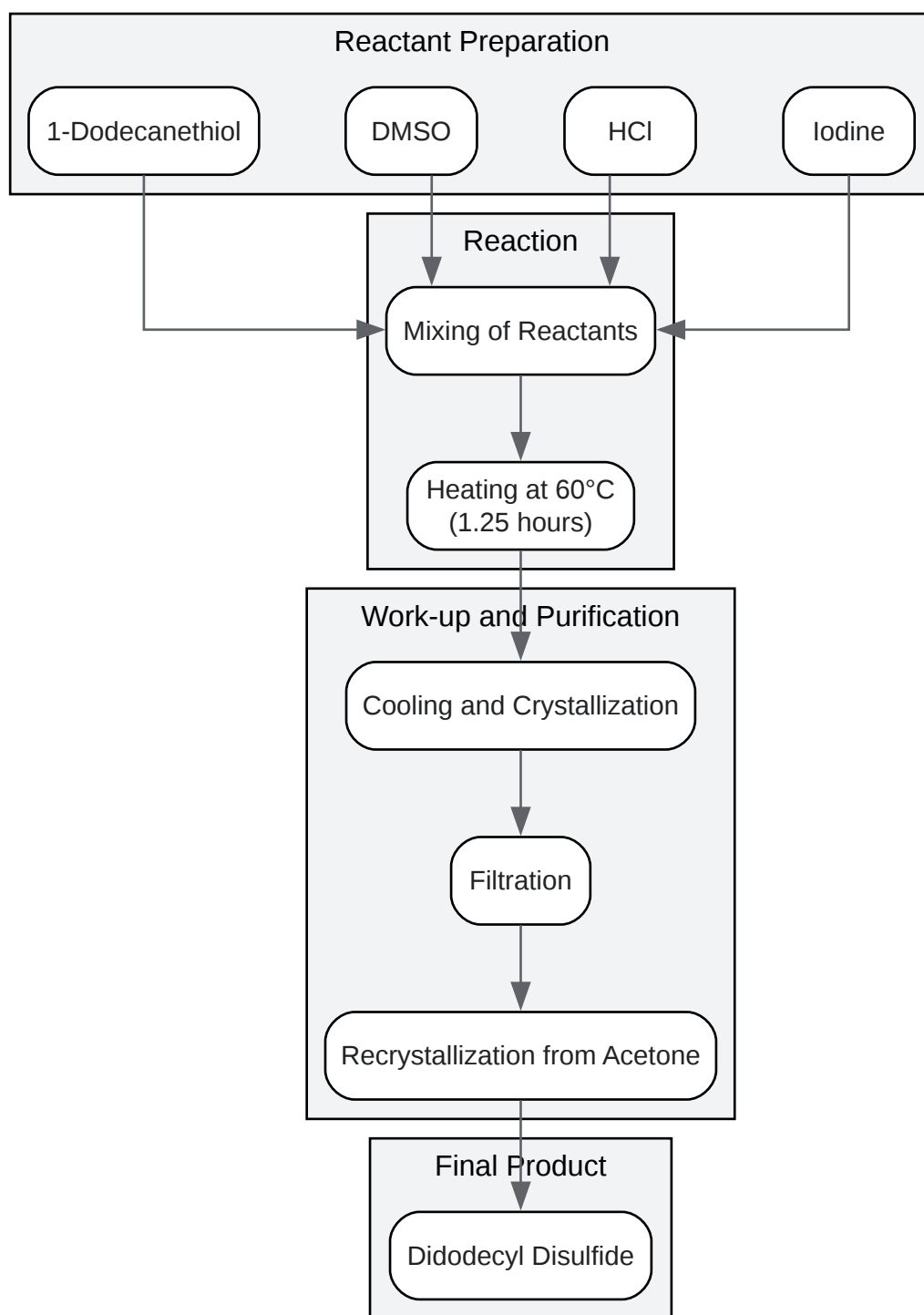
Procedure:

- In a suitable reaction vessel, combine 12 mL of 1-dodecanethiol (50 mmol) and 9 mL of dimethyl sulfoxide (DMSO) (127 mmol).^[4]
- Add 0.1 mL of 37% hydrochloric acid (1.2 mmol) and 10.8 mg of iodine (0.085 mmol as HI) to the mixture.^[4]

- Heat the mixture in a water bath to approximately 60°C with magnetic stirring.[\[4\]](#)
- Continue heating and stirring for about 1.25 hours, at which point the lower phase of the mixture should turn an amber color.[\[4\]](#)
- Cool the reaction mixture with continued stirring to induce the crystallization of the product.
[\[4\]](#)
- Collect the fine crystals by filtration and rinse them with a small amount of cold DMSO.[\[4\]](#)
- For further purification, recrystallize the crude product from acetone.[\[4\]](#)
- The expected yield of **didodecyl disulfide** is approximately 9.02 g (90% of the theoretical yield), with a melting point of 33-35°C.[\[4\]](#)

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **didodecyl disulfide** from 1-dodecanethiol.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **didodecyl disulfide**.

Biological Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific biological signaling pathways or mechanisms of action for **didodecyl disulfide**. The biological activity of other, smaller disulfide-containing molecules, such as diallyl disulfide from garlic, has been investigated, but these findings cannot be directly extrapolated to **didodecyl disulfide**. Further research is required to elucidate any potential roles of **didodecyl disulfide** in biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Didodecyl disulfide | 2757-37-1 [smolecule.com]
- 2. Cas 2757-37-1,DIDODECYL DISULFIDE | lookchem [lookchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. US3954800A - Oxidation of thiols to disulfides - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Didodecyl disulfide CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215152#didodecyl-disulfide-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com